Spectroscopic Profile of Methyl 2-Fluoro-4-nitrophenylacetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-Fluoro-4-nitrophenylacetate*
CAS No.:	*337529-74-5*
Cat. No.:	*B1602792*

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This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **Methyl 2-Fluoro-4-nitrophenylacetate**, a compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering not just raw data, but also the underlying scientific principles and experimental considerations for its characterization.

Introduction

Methyl 2-Fluoro-4-nitrophenylacetate is a substituted aromatic compound featuring an ester, a nitro group, and a fluorine atom. This unique combination of functional groups imparts specific electronic and steric properties, making detailed spectroscopic analysis crucial for its unambiguous identification and for understanding its reactivity and potential applications. The electron-withdrawing nature of the nitro group and the fluorine atom significantly influences the electron distribution within the benzene ring, which is reflected in its spectroscopic signatures.

This guide will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. Each section will provide a detailed experimental

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protocol, a summary of the expected spectral data, and an expert interpretation of the key features, grounded in established spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **Methyl 2-Fluoro-4-nitrophenylacetate**, both ^{1}H and ^{13}C NMR are indispensable. The presence of fluorine (^{19}F), a spin ½ nucleus with 100% natural abundance, provides an additional layer of structural information through H-F and C-F couplings.[1]

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is critical for accurate data interpretation.

Instrumentation:

- A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

Sample Preparation:

- Weigh approximately 5-10 mg of **Methyl 2-Fluoro-4-nitrophenylacetate**.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Chloroform-d is a common choice for its ability to dissolve a wide range of organic compounds.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if the solvent does not provide a reference signal.
- Transfer the solution to a clean, dry 5 mm NMR tube.

^{1}H NMR Acquisition Parameters:

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Spectral Width: 12-16 ppm.

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- Acquisition Time: 2-4 seconds.
- Relaxation Delay (d1): 1-2 seconds.
- Number of Scans: 8-16, depending on the sample concentration.

^{13}C NMR Acquisition Parameters:

- Pulse Program: A proton-decoupled pulse program (e.g., 'zgpg30' on Bruker instruments) to simplify the spectrum to singlets (or doublets due to C-F coupling).
- Spectral Width: 200-220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 512-2048, as ^{13}C has a low natural abundance.

Predicted NMR Data

The following tables summarize the predicted ^{1}H and ^{13}C NMR data for **Methyl 2-Fluoro-4-nitrophenylacetate**, based on the analysis of structurally similar compounds.

Table 1: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant(s) (J, Hz)	Number of Protons	Assignment
~3.80	s	-	3H	-OCH_3
~3.95	s	-	2H	-CH_2-
~7.40	t	~8.5	1H	Ar-H5
~8.05	dd	~8.5, ~2.5	1H	Ar-H6
~8.20	dd	~10.0, ~2.5	1H	Ar-H3

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Table 2: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity (due to C-F)	Coupling Constant(s) (J, Hz)	Assignment
~40.0	s	-	$-CH_2-$
~53.0	s	-	$-OCH_3$
~115.0	d	~25.0	Ar-C3
~122.0	d	~4.0	Ar-C5
~130.0	d	~8.0	Ar-C1
~141.0	d	~3.0	Ar-C6
~148.0	s	-	Ar-C4
~158.0	d	~250.0	Ar-C2
~170.0	s	-	C=O

Interpretation of NMR Spectra

The predicted chemical shifts and coupling patterns are a direct consequence of the molecular structure.

- ^1H NMR:
  - The methyl protons ($-OCH_3$) are expected to appear as a singlet around 3.80 ppm, a typical region for methyl esters.
  - The methylene protons ($-CH_2-$) adjacent to the aromatic ring will also be a singlet, shifted slightly downfield to around 3.95 ppm due to the influence of the aromatic ring.
  - The aromatic protons exhibit a complex splitting pattern due to both H-H and H-F couplings.
    - H5: This proton is coupled to H6 (ortho, J ≈ 8.5 Hz) and the fluorine at C2 (meta, J ≈ 8.5 Hz), resulting in a triplet.

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- H6: Coupled to H5 (ortho, J ≈ 8.5 Hz) and H3 (meta, J ≈ 2.5 Hz), appearing as a doublet of doublets.
- H3: Coupled to the fluorine at C2 (ortho, J ≈ 10.0 Hz) and H6 (para, J ≈ 2.5 Hz), also resulting in a doublet of doublets. The strong deshielding effect of the adjacent nitro group and fluorine atom pushes this proton furthest downfield.

- ^{13}C NMR:
  - The aliphatic carbons of the methyl and methylene groups appear in the upfield region of the spectrum.
  - The aromatic carbons show distinct signals influenced by the substituents. The most notable feature is the large one-bond coupling constant between C2 and the fluorine atom (^{1}JC-F), predicted to be around 250 Hz. The other aromatic carbons will also exhibit smaller two- and three-bond couplings to fluorine (^{2}JC-F and ^{3}JC-F), which are invaluable for definitive assignments.
  - The carbonyl carbon of the ester group is expected at the far downfield end of the spectrum, around 170 ppm.

Caption: Key ^{1}H-^{19}F NMR couplings in **Methyl 2-Fluoro-4-nitrophenylacetate**.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Data Acquisition

Instrumentation:

- A Fourier-Transform Infrared (FTIR) spectrometer, commonly equipped with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation (ATR):

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- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Collect a background spectrum of the empty, clean ATR crystal.
- Collect the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Predicted IR Data

Table 3: Predicted IR Absorption Bands

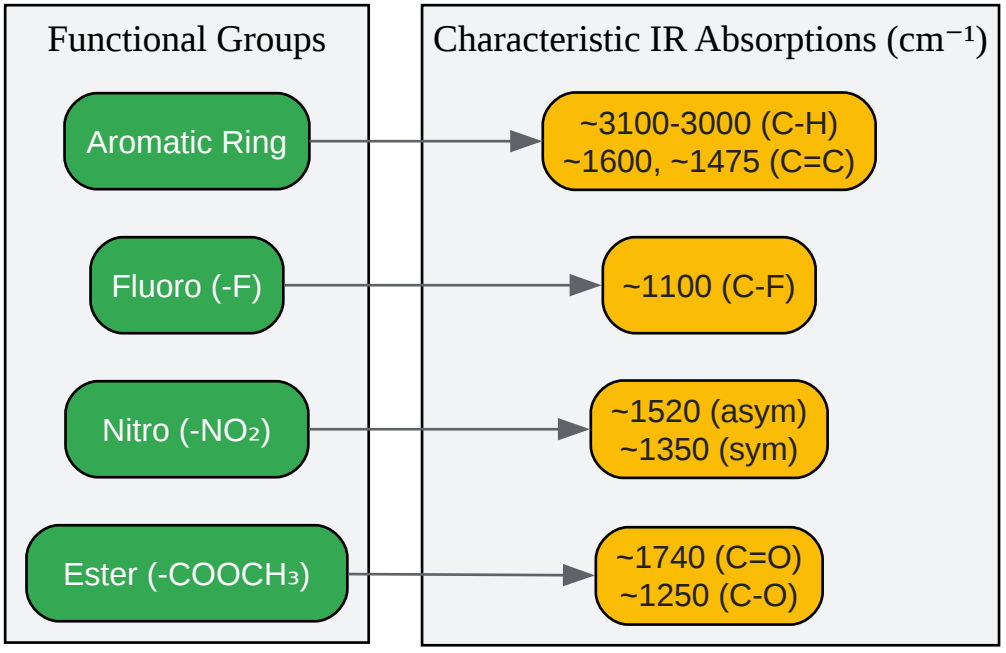
Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950	Medium	Aliphatic C-H stretch (-CH_2, -CH_3)
~1740	Strong	C=O stretch (ester)
~1600, ~1475	Medium	Aromatic C=C stretch
~1520	Strong	Asymmetric NO_2 stretch
~1350	Strong	Symmetric NO_2 stretch
~1250	Strong	C-O stretch (ester)
~1100	Strong	C-F stretch

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Interpretation of the IR Spectrum

The IR spectrum will be dominated by strong absorptions from the ester and nitro groups.

- Carbonyl Stretch (C=O): A strong, sharp peak around 1740 cm^{-1} is characteristic of the carbonyl group in an aliphatic ester.
- Nitro Group Stretches (NO_2): The nitro group will give rise to two very strong and characteristic absorption bands: an asymmetric stretch around 1520 cm^{-1} and a symmetric stretch around 1350 cm^{-1}. The presence of both of these intense bands is a strong indicator of a nitro-aromatic compound.
- C-F Stretch: The carbon-fluorine bond will produce a strong absorption in the fingerprint region, typically around 1100 cm^{-1}.
- Aromatic Region: The aromatic C-H stretches appear above 3000 cm^{-1}, while the C=C ring stretches are observed around 1600 and 1475 cm^{-1}.



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Caption: Correlation of functional groups to their characteristic IR absorptions.

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Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, thereby confirming the molecular weight and offering structural clues.

Experimental Protocol: MS Data Acquisition

Instrumentation:

- A mass spectrometer, such as a Gas Chromatography-Mass Spectrometer (GC-MS) for volatile compounds or a High-Resolution Mass Spectrometer (HRMS) with an Electrospray Ionization (ESI) source for accurate mass determination.

Sample Preparation (ESI-HRMS):

- Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Infuse the solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).

Data Acquisition (Positive Ion Mode ESI):

- Ionization Mode: Electrospray Ionization (ESI).
- Polarity: Positive.
- Mass Range: m/z 50-500.
- Capillary Voltage: 3-4 kV.
- Source Temperature: 100-150 °C.
- The instrument will detect protonated molecules ($[M+H]^+$) or other adducts (e.g., $[M+Na]^+$).

Predicted Mass Spectrometry Data

Table 4: Predicted High-Resolution Mass Spectrometry Data

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Ion	Calculated m/z
$[M]^{+\bullet}$ (Molecular Ion)	213.0437
$[M+H]^+$	214.0515
$[M+Na]^+$	236.0335

Predicted Fragmentation Pattern (Electron Ionization - EI):

- m/z 213: Molecular ion $[C_9H_8FNO_4]^{+\bullet}$
- m/z 182: Loss of -OCH_3 (methoxy group)
- m/z 154: Loss of -$COOCH_3$ (carbomethoxy group)
- m/z 167: Loss of NO_2 (nitro group)
- m/z 136: Loss of both NO_2 and -OCH_3

Interpretation of the Mass Spectrum

- Molecular Ion: The primary goal of MS is to identify the molecular ion peak. For **Methyl 2-Fluoro-4-nitrophenylacetate** ($C_9H_8FNO_4$), the exact mass is 213.0437 Da. High-resolution mass spectrometry can confirm this mass to within a few parts per million, providing strong evidence for the elemental composition.
- Fragmentation: The fragmentation pattern provides a fingerprint of the molecule's structure. In an EI spectrum, common fragmentation pathways would include:
  - The loss of the methoxy radical ($\bullet OCH_3$) from the ester, leading to a fragment at m/z 182.
  - The loss of the entire carbomethoxy group ($\bullet COOCH_3$), resulting in a fragment at m/z 154.
  - The loss of the nitro group ($\bullet NO_2$) is also a common fragmentation pathway for nitroaromatics, which would yield a fragment at m/z 167.

Conclusion

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The spectroscopic characterization of **Methyl 2-Fluoro-4-nitrophenylacetate** is a multi-faceted process that relies on the synergistic application of NMR, IR, and MS. While direct experimental data is not yet widely published, a comprehensive and reliable spectroscopic profile can be predicted based on the well-understood principles of spectroscopy and by comparison with closely related, structurally characterized molecules. This guide provides the necessary protocols and interpretive framework for researchers to confidently identify and characterize this compound, ensuring the integrity and validity of their scientific investigations.

References

- MDPI. (2022). Methyl 5-(2-Fluoro-4-nitrophenyl)furan-2-carboxylate. Molecules, 27(22), 7881. [Link][1]

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